

# A Comparative Guide: 3,7-Dimethyl-1-octanol vs. Citronellol as Fragrance Ingredients

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## Compound of Interest

Compound Name: 3,7-Dimethyl-1-octanol

Cat. No.: B074485

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This guide provides an objective comparison of two closely related fragrance ingredients: **3,7-Dimethyl-1-octanol** and Citronellol. The information presented is intended for a scientific audience and is supported by available experimental data and established testing protocols.

## Chemical and Physical Properties

Both **3,7-Dimethyl-1-octanol** (also known as Tetrahydrogeraniol) and Citronellol are C10 monoterpenoid alcohols. However, a key structural difference dictates their olfactory and performance characteristics: Citronellol possesses a double bond between carbons 6 and 7, while **3,7-Dimethyl-1-octanol** is a saturated alcohol. This structural variance significantly influences their scent profiles, stability, and potential applications.

Property	3,7-Dimethyl-1-octanol	Citronellol
Synonyms	Tetrahydrogeraniol, Dihydrocitronellol, Pelargol[1]	3,7-Dimethyl-6-octen-1-ol, Rhodinol
CAS Number	106-21-8[1]	106-22-9
Molecular Formula	C <sub>10</sub> H <sub>22</sub> O[2]	C <sub>10</sub> H <sub>20</sub> O
Molecular Weight	158.28 g/mol [3]	156.27 g/mol
Boiling Point	212-213 °C[4]	~225 °C
Density	~0.828 g/mL at 20°C	~0.855 g/mL at 20°C
Vapor Pressure	0.039 mmHg @ 25°C (est.)[4]	<0.01 mmHg @ 20°C
Solubility	Insoluble in water; soluble in alcohol and oils[5]	Insoluble in water; soluble in alcohol and oils
Natural Sources	Honey, lemons, citrus oils[6]	Rose, geranium, citronella, lemongrass oils

## Olfactory Profile

The olfactory characteristics of these two molecules are distinct, appealing to different fragrance applications.

Olfactory Parameter	3,7-Dimethyl-1-octanol	Citronellol
Odor Description	A dry, waxy, rosy floral scent with metallic and sometimes minty undertones.[1][7] It is also described as having soapy and clean nuances.[7]	Fresh, floral, and rosy with citrus notes. The specific enantiomer influences the scent, with (-)-citronellol being more rosy and (+)-citronellol more citrusy.
Odor Threshold	Not available in the reviewed literature.	40 ppb

## Performance as a Fragrance Ingredient

The performance of a fragrance ingredient is determined by its substantivity (longevity) and stability in various product formulations.

Performance Parameter	3,7-Dimethyl-1-octanol	Citronellol
Substantivity (on smelling strip)	3.44 to over 24 hours (conflicting reports)[1][7]	56 hours
Stability	Highly stable, particularly in alkaline media such as soaps and detergents.[7]	Can be prone to oxidation and degradation, especially in the presence of air and light.

## Safety and Regulatory Profile

Safety/Regulatory Aspect	3,7-Dimethyl-1-octanol	Citronellol
Skin Sensitization	Not classified as a skin sensitizer.	A known fragrance allergen, subject to labeling requirements in the EU.
Toxicity	Low acute toxicity. A RIFM safety assessment is available.	Low acute toxicity. A RIFM safety assessment is available.
Regulatory Status	Generally Recognized as Safe (GRAS) by FEMA (No. 2391). [3]	Generally Recognized as Safe (GRAS) by FEMA (No. 2309). Approved by the FDA for food use.

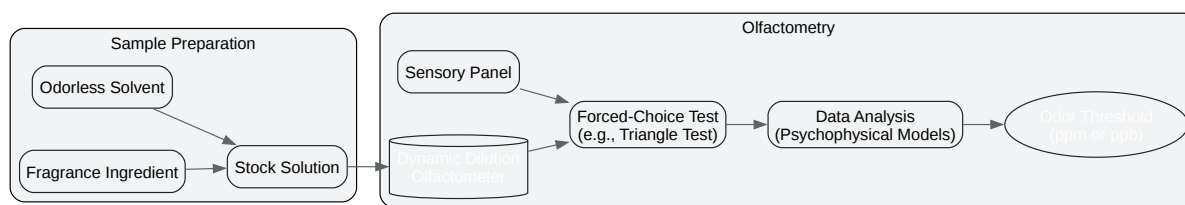
## Experimental Protocols

### Determination of Odor Threshold

Methodology: The odor detection threshold is typically determined using a dynamic dilution olfactometer.

- Sample Preparation: A known concentration of the fragrance ingredient is prepared in an odorless solvent.

- **Dilution Series:** The olfactometer presents a series of dilutions of the scented air with purified, odorless air to a panel of trained sensory assessors.
- **Forced-Choice Presentation:** A common method is the triangular forced-choice method, where panelists are presented with three samples, one of which contains the diluted odorant, and they must identify the different sample.
- **Threshold Calculation:** The odor threshold is defined as the concentration at which 50% of the panel can reliably detect the odor. Data is often analyzed using psychophysical models to determine the threshold concentration.



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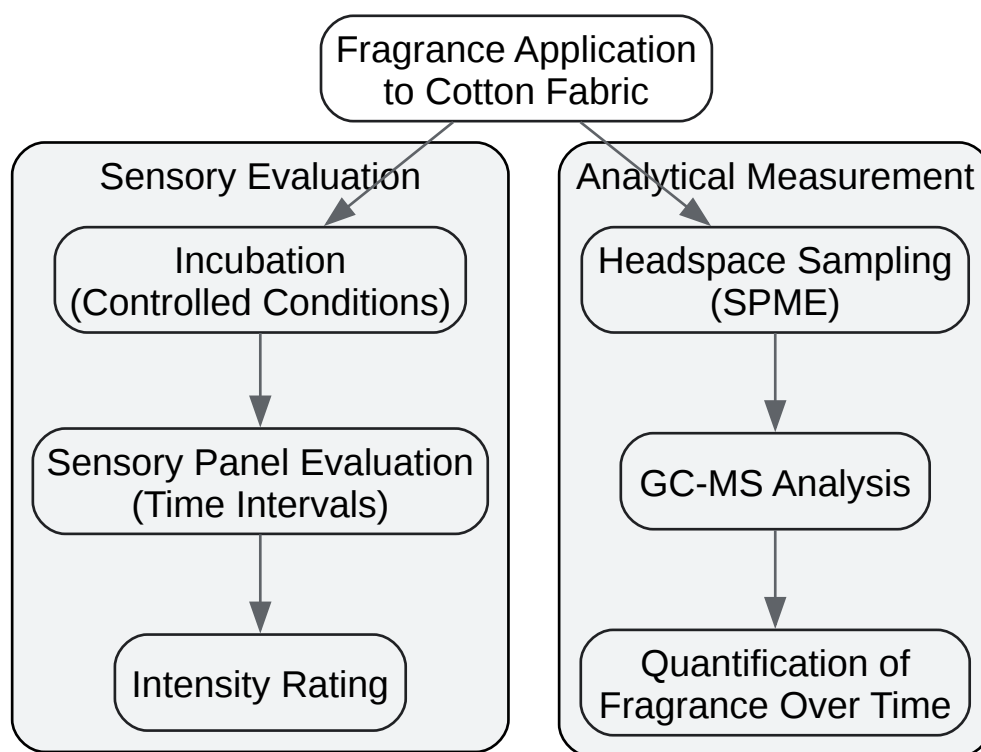
Caption: Workflow for Odor Threshold Determination.

## Evaluation of Fragrance Substantivity on Fabric

**Methodology:** The longevity of a fragrance on a substrate like cotton fabric can be assessed through both sensory and analytical methods.

- **Sample Application:** A standardized amount of the fragrance ingredient, typically diluted in a suitable solvent, is applied to a pre-washed and dried cotton swatch.
- **Incubation:** The treated swatches are stored under controlled conditions of temperature and humidity.

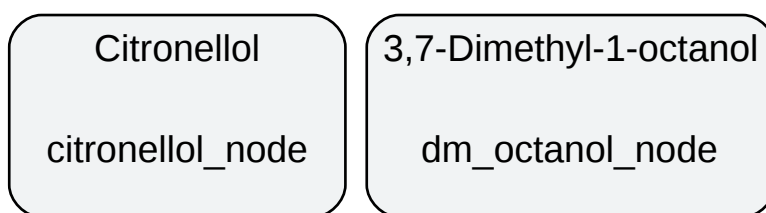
- Sensory Evaluation: At specified time intervals (e.g., 1, 4, 8, 24 hours), a trained sensory panel evaluates the intensity of the fragrance on the swatches using a rating scale.
- Analytical Measurement (GC-MS):
  - Headspace Analysis: The treated fabric swatch is placed in a sealed vial and heated to a specific temperature.
  - Volatile Collection: The volatile compounds released into the headspace are collected using Solid Phase Microextraction (SPME).
  - GC-MS Analysis: The collected volatiles are desorbed into a Gas Chromatograph-Mass Spectrometer (GC-MS) for separation and identification. The peak area of the fragrance ingredient is quantified over time to determine its evaporation rate.



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Caption: Protocol for Fragrance Substantivity Assessment.

## Chemical Structures



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Caption: Chemical Structures of Citronellol and **3,7-Dimethyl-1-octanol**.

## Conclusion

**3,7-Dimethyl-1-octanol** and Citronellol offer distinct advantages as fragrance ingredients.

- **3,7-Dimethyl-1-octanol** is characterized by its exceptional stability, especially in alkaline products, making it a robust choice for functional fragrances in products like soaps and detergents. Its waxy, rosy scent profile provides a unique floral character.
- Citronellol is a versatile and widely used fragrance ingredient with a classic fresh, rosy-citrus aroma. Its two enantiomers provide further olfactory nuances. However, its potential for skin sensitization and lower stability compared to its saturated counterpart are important considerations in formulation development.

The choice between these two molecules will ultimately depend on the specific application, desired olfactory profile, and the required performance and stability within the final product formulation. Further direct comparative studies under identical experimental conditions would be beneficial for a more precise quantitative comparison.

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